

In-Depth Technical Guide: 3- [(Cyclopropylcarbonyl)amino]benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-
[(Cyclopropylcarbonyl)amino]benz
oic acid

Cat. No.: B362830

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CAS Number: 54057-68-0

This technical guide provides a comprehensive overview of 3-[(Cyclopropylcarbonyl)amino]benzoic acid, a molecule of interest to researchers, scientists, and professionals in the field of drug development. This document details its physicochemical properties, a proposed synthesis protocol, and contextualizes its potential applications within medicinal chemistry.

Physicochemical Properties

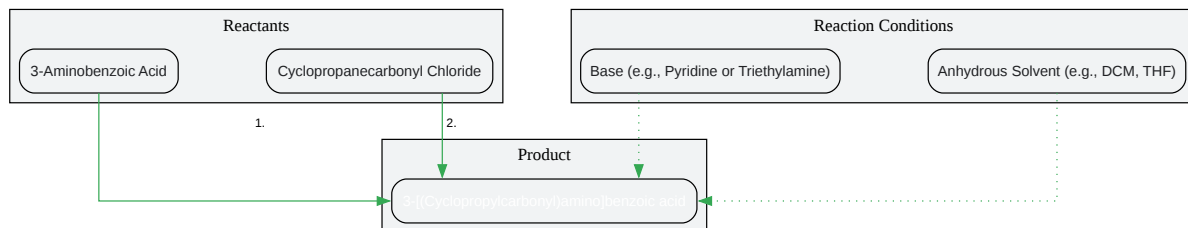
3-[(Cyclopropylcarbonyl)amino]benzoic acid, also known as 3-(cyclopropanecarboxamido)benzoic acid, is an amide derivative of 3-aminobenzoic acid. The introduction of the cyclopropylcarbonyl group significantly alters the electronic and steric properties of the parent aminobenzoic acid, which can influence its biological activity and pharmacokinetic profile. While extensive experimental data for this specific compound is not widely available in public literature, its fundamental properties can be summarized.

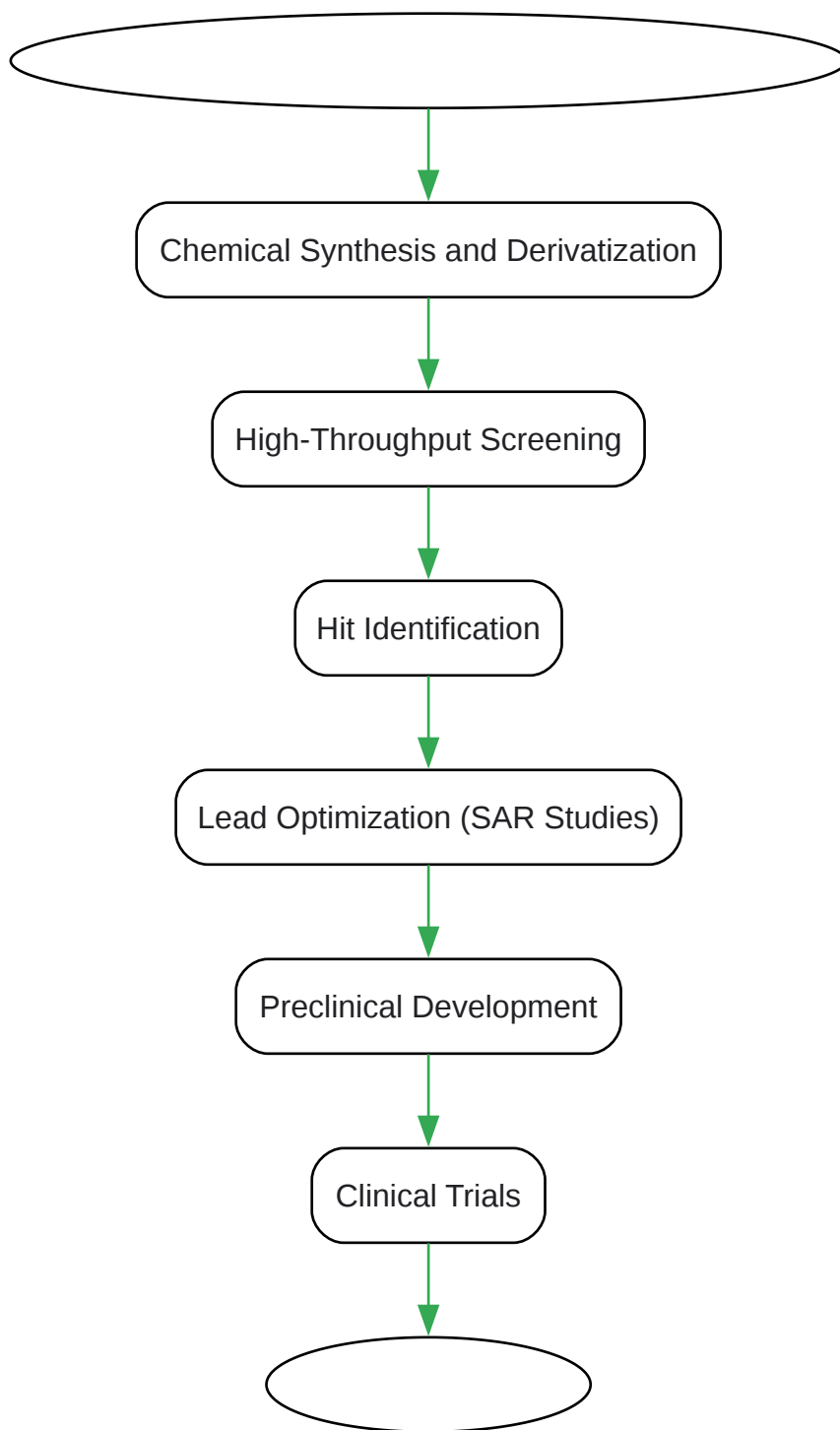
Property	Value	Source
CAS Number	54057-68-0	[1]
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1]
Molecular Weight	205.21 g/mol	Calculated
Synonyms	3-(Cyclopropanecarboxamido)benzoic acid	[1]
Predicted LogP	1.9	Predicted
Predicted Melting Point	>200 °C	Predicted
Predicted Solubility	Sparingly soluble in water	Predicted

Synthesis and Experimental Protocols

The synthesis of **3-[(Cyclopropylcarbonyl)amino]benzoic acid** is achieved through the N-acylation of 3-aminobenzoic acid with cyclopropanecarbonyl chloride. This is a standard amide bond formation reaction.

Proposed Synthetic Scheme





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References

- 1. 3-Aminobenzoic Acid | C₇H₇NO₂ | CID 7419 - PubChem [pubchem.ncbi.nlm.nih.gov]
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